

# Molecular formula and molecular weight of Ammonium niobate(V) oxalate hydrate.

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## Compound of Interest

Compound Name: *Ammonium niobate(V) oxalate hydrate*

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## An In-depth Technical Guide to Ammonium Niobate(V) Oxalate Hydrate

This technical guide provides a comprehensive overview of the chemical and physical properties of **ammonium niobate(V) oxalate hydrate**, tailored for researchers, scientists, and professionals in drug development. This document details the compound's molecular formula, molecular weight, and key quantitative data, alongside a detailed experimental protocol for its synthesis.

## Molecular Identity and Properties

**Ammonium niobate(V) oxalate hydrate** is a complex inorganic compound that serves as a crucial precursor in the synthesis of various niobium-based materials. Its chemical identity is defined by the following molecular formula and weight.

Molecular Formula:  $C_4H_4NNbO_9 \cdot xH_2O$  [\[1\]](#)[\[2\]](#)[\[3\]](#)

Molecular Weight: 302.98 g/mol (anhydrous basis) [\[1\]](#)[\[2\]](#)[\[3\]](#)

The structure consists of a central niobium atom coordinated to oxalate ligands, with an ammonium ion and water molecules of hydration completing the compound. The level of hydration (x) can vary.

## Quantitative Data Summary

The following table summarizes the key quantitative physicochemical properties of **ammonium niobate(V) oxalate hydrate**, providing a quick reference for laboratory use.

Property	Value	References
Purity	≥ 99% (trace metals basis)	[1]
99.99% (trace metals basis)		
Melting Point	122 °C (decomposes)	[1][4]
Appearance	White crystalline powder	[1][3]

## Experimental Protocol: Synthesis of Ammoniacal Niobium Oxalate

This section details a representative method for the synthesis of ammoniacal niobium oxalate, a compound closely related to or identical to **ammonium niobate(V) oxalate hydrate**. This protocol is adapted from methodologies described in the scientific literature.[5]

Objective: To synthesize ammoniacal niobium oxalate from niobium pentoxide ( $\text{Nb}_2\text{O}_5$ ).

Materials:

- Niobium pentoxide ( $\text{Nb}_2\text{O}_5$ )
- Potassium bisulfate ( $\text{KHSO}_4$ )
- Oxalic acid ( $\text{H}_2\text{C}_2\text{O}_4$ )
- Ammonium oxalate ( $(\text{NH}_4)_2\text{C}_2\text{O}_4$ )
- Deionized water
- Acetic acid ( $\text{CH}_3\text{COOH}$ ) (for washing)

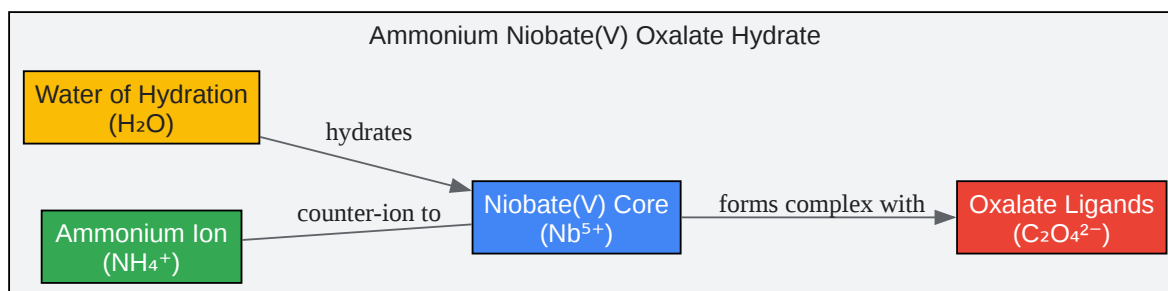
Procedure:

- **Fusion:** Niobium pentoxide is mixed with potassium bisulfate, which acts as a fluxing agent to lower the fusion temperature of  $\text{Nb}_2\text{O}_5$ . The mixture is heated until a uniform melt is achieved.
- **Leaching and Filtration:** The cooled, solidified melt is then leached with hot deionized water to dissolve the potassium and sulfate ions, leaving behind hydrated niobium oxide as a precipitate. The precipitate is separated by filtration.
- **Washing:** The hydrated niobium oxide precipitate is washed to remove any remaining impurities. An optimized washing step may utilize acetic acid to reduce the volume of water required.<sup>[5]</sup>
- **Complexation:** The washed hydrated niobium oxide is then reacted with a solution of oxalic acid and ammonium oxalate in specific stoichiometric ratios. The mixture is heated and stirred continuously to ensure complete homogenization and to promote the crystallization of the ammoniacal niobium oxalate.<sup>[5]</sup>
- **Isolation and Drying:** The crystallized product is separated from the solution by filtration, ground to a fine powder, and dried under controlled conditions. The final product should be stored in a sealed container to maintain its integrity.

**Characterization:** The resulting niobium complex can be characterized using various analytical techniques, including X-Ray Diffraction (XRD) to determine its crystalline structure, Scanning Electron Microscopy (SEM) to observe particle morphology, Energy Dispersive X-Ray Spectroscopy (EDS) for elemental composition, and Thermogravimetric Analysis (TGA) to assess its thermal stability.<sup>[5]</sup>

## Visualizing the Molecular Components

The following diagram illustrates the fundamental chemical entities that constitute **ammonium niobate(V) oxalate hydrate**.



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